

Solubility Profile of 2-Bromo-4-methyl-5-nitrobenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-4-methyl-5-nitrobenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **2-Bromo-4-methyl-5-nitrobenzaldehyde** in organic solvents. Due to the limited availability of specific quantitative solubility data for this compound in publicly accessible literature, this document focuses on providing qualitative solubility information based on analogous compounds and outlines a comprehensive experimental protocol for determining its solubility.

Introduction to 2-Bromo-4-methyl-5-nitrobenzaldehyde

2-Bromo-4-methyl-5-nitrobenzaldehyde is an aromatic aldehyde containing bromo, methyl, and nitro functional groups. These substitutions on the benzene ring influence its physicochemical properties, including its solubility. The presence of a polar nitro group and the potential for hydrogen bonding with the aldehyde group, combined with the nonpolar aromatic ring and methyl group, suggests a varied solubility profile in different organic solvents. Understanding its solubility is crucial for applications in organic synthesis, medicinal chemistry, and materials science, where it may be used as a reactant, intermediate, or building block.

Predicted and Analogous Solubility Data

While specific quantitative data for **2-Bromo-4-methyl-5-nitrobenzaldehyde** is not readily available, the solubility of structurally similar compounds provides valuable insights. Generally, aldehydes with fewer than five carbon atoms exhibit some water solubility, which decreases as the carbon chain length increases^{[1][2]}. However, they are typically soluble in a range of organic solvents^[2].

The table below summarizes the qualitative solubility of analogous aromatic aldehydes.

Compound	Solvent	Solubility
2-Nitro-5-bromobenzaldehyde	Methanol	Soluble ^[3]
Water	Insoluble ^[3]	
General Solvents	Soluble ^[3]	
2-Bromo-5-hydroxybenzaldehyde	Chloroform	Soluble ^[4]
Dichloromethane	Soluble ^[4]	
Ethyl Acetate	Soluble ^[4]	
4-Nitrobenzaldehyde	Ethanol	Soluble ^[5]
Acetone	Soluble ^[5]	
Chloroform	Soluble ^[5]	
Water	Limited Solubility ^[5]	

Based on these analogs, it is anticipated that **2-Bromo-4-methyl-5-nitrobenzaldehyde** will exhibit good solubility in polar aprotic and polar protic organic solvents such as alcohols, acetone, ethyl acetate, and chlorinated solvents. Its solubility in nonpolar solvents like hexanes is expected to be lower.

Experimental Protocol for Solubility Determination

To obtain precise quantitative solubility data for **2-Bromo-4-methyl-5-nitrobenzaldehyde**, a systematic experimental approach is necessary. The following protocol outlines a standard method for determining the solubility of a solid compound in various organic solvents.

Objective: To quantitatively determine the solubility of **2-Bromo-4-methyl-5-nitrobenzaldehyde** in a selection of organic solvents at a specified temperature (e.g., 25 °C).

Materials:

- **2-Bromo-4-methyl-5-nitrobenzaldehyde** (high purity)
- Selected organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate, dichloromethane, chloroform, toluene, hexane)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 µm PTFE)

Methodology:

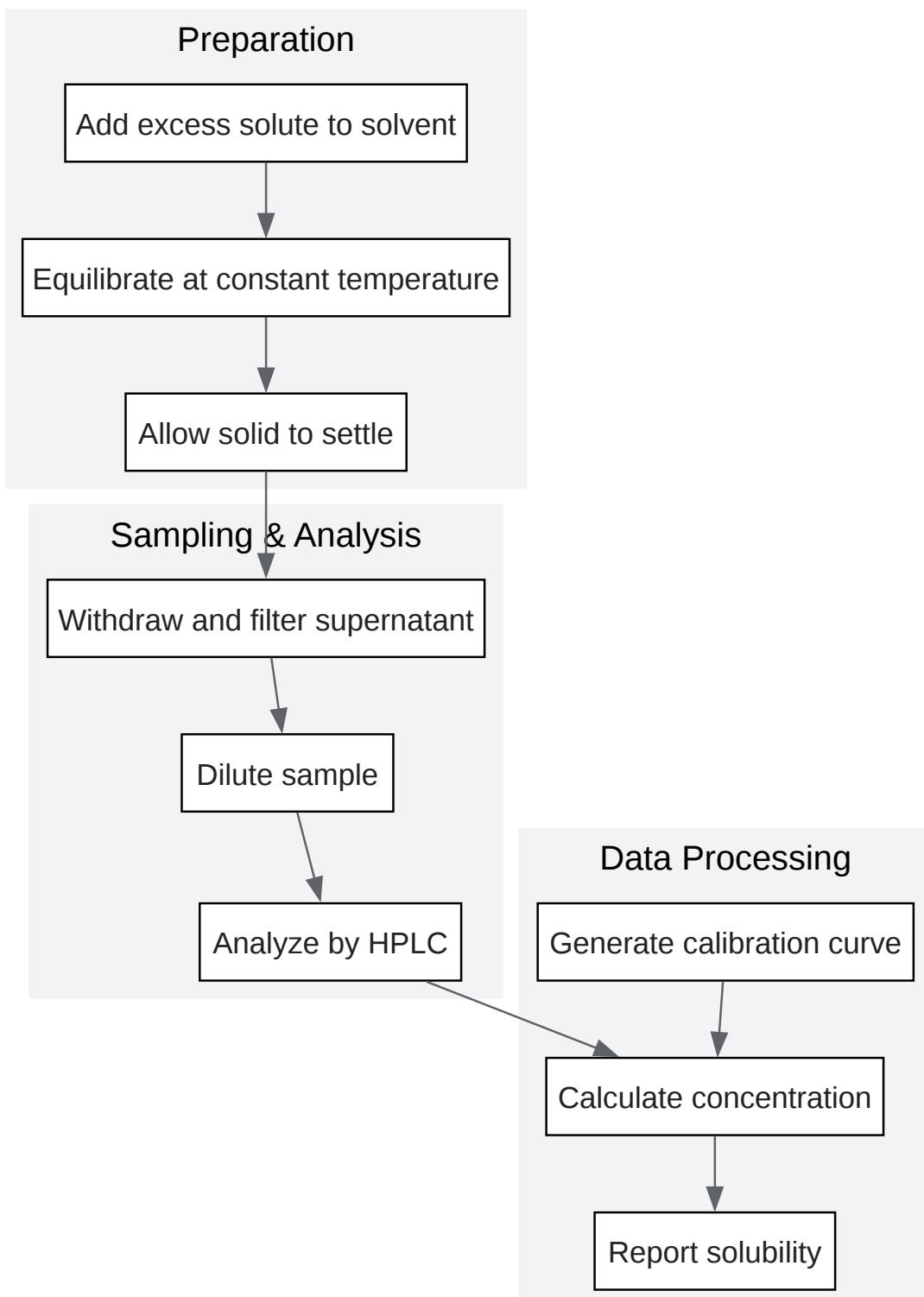
- Preparation of Saturated Solutions:
 - Add an excess amount of **2-Bromo-4-methyl-5-nitrobenzaldehyde** to a known volume (e.g., 5 mL) of each selected solvent in separate vials. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).

- Equilibrate the mixtures for a sufficient time (e.g., 24-48 hours) to ensure that equilibrium is reached. The system should be continuously agitated.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the same temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.
 - Immediately filter the collected supernatant through a syringe filter to remove any undissolved microcrystals.
 - Dilute the filtered, saturated solution with a suitable solvent (often the same solvent used for dissolution or the mobile phase for HPLC) to a concentration within the linear range of the analytical method.
- Quantitative Analysis (HPLC):
 - Prepare a series of standard solutions of **2-Bromo-4-methyl-5-nitrobenzaldehyde** of known concentrations.
 - Generate a calibration curve by injecting the standard solutions into the HPLC and plotting the peak area against concentration.
 - Inject the diluted sample solution into the HPLC and determine its concentration from the calibration curve.
 - Calculate the original concentration in the saturated solution, accounting for the dilution factor.
- Data Reporting:
 - Express the solubility in appropriate units, such as mg/mL or mol/L.
 - Repeat the experiment at least in triplicate for each solvent to ensure reproducibility and report the average solubility with the standard deviation.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **2-Bromo-4-methyl-5-nitrobenzaldehyde**.

Workflow for Solubility Determination

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Caption: A flowchart of the experimental workflow for determining the solubility of a solid compound.

Conclusion

While direct quantitative solubility data for **2-Bromo-4-methyl-5-nitrobenzaldehyde** is scarce, a qualitative assessment based on analogous compounds suggests good solubility in common polar organic solvents. For drug development and chemical synthesis applications requiring precise solubility values, the experimental protocol detailed in this guide provides a robust framework for obtaining reliable and reproducible data. The successful application of this compound in various research and development endeavors will be greatly facilitated by a thorough understanding of its solubility characteristics.

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References

- 1. britannica.com [britannica.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. chembk.com [chembk.com]
- 4. nbinno.com [nbinno.com]
- 5. solubilityofthings.com [solubilityofthings.com]
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